

Proper Disposal of Icapamespib: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Icapamespib*

Cat. No.: *B3318515*

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of investigational compounds like **Icapamespib** is paramount to maintaining a safe laboratory environment and complying with regulatory standards. This document provides essential guidance on the proper disposal procedures for **Icapamespib**, a potent HSP90 inhibitor used in cancer and neurodegenerative disease research.

While a specific Safety Data Sheet (SDS) with detailed disposal instructions for **Icapamespib** is not publicly available, general best practices for the disposal of hazardous pharmaceutical waste should be strictly followed. The procedures outlined below are based on guidelines for handling antineoplastic and other hazardous drugs.^{[1][2]} It is critical to consult your institution's Environmental Health and Safety (EHS) department for specific protocols and to ensure compliance with all local, state, and federal regulations.

Icapamespib: Key Chemical and Safety Data

A summary of the known properties of **Icapamespib** is provided in the table below for easy reference. This information is crucial for a proper risk assessment before handling and disposal.

Property	Value	Reference
Synonyms	PU-HZ151, PU-AD	--INVALID-LINK--
CAS Number	1000999-96-1	--INVALID-LINK--
Molecular Formula	C19H23IN6O2S	--INVALID-LINK--
Molecular Weight	526.39 g/mol	--INVALID-LINK--
Appearance	Solid powder	--INVALID-LINK--
Solubility	Soluble in DMSO	--INVALID-LINK--
Storage	Short term (days to weeks) at 0-4°C; Long term (months to years) at -20°C.	--INVALID-LINK--

Step-by-Step Disposal Protocol for Icapamespib

The following protocol provides a general framework for the safe disposal of **Icapamespib** and associated materials.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including double chemotherapy gloves, a lab coat, and safety glasses with side shields when handling **Icapamespib** in solid or solution form.

2. Waste Segregation and Collection:

- Solid Waste:
 - Unused or expired pure **Icapamespib** powder should be treated as hazardous chemical waste.
 - Do not mix with other chemical waste streams.
 - Collect in a designated, properly labeled, and sealed hazardous waste container.
- Liquid Waste:

- Solutions of **Icapamespib** (e.g., in DMSO) must be collected as hazardous liquid waste.
- Use a dedicated, leak-proof, and clearly labeled waste container. The container material must be compatible with the solvent used (e.g., a specific container for halogenated or non-halogenated solvents).
- Contaminated Materials:
 - All materials that have come into contact with **Icapamespib**, such as pipette tips, vials, gloves, and bench paper, are considered trace-contaminated waste.
 - These items should be collected in a designated hazardous waste container, often a yellow bag or a specifically marked container for chemotherapy or hazardous drug waste.

3. Labeling and Storage of Waste:

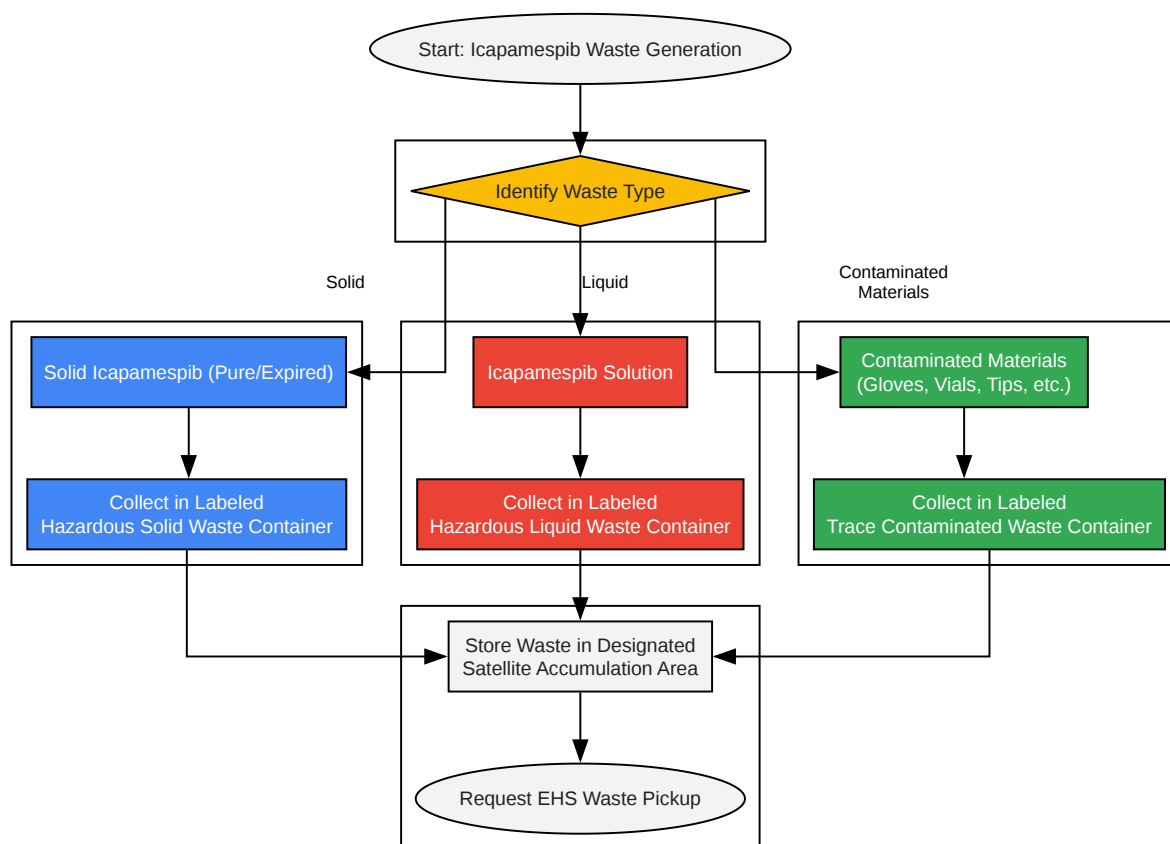
- All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name ("**Icapamespib**"), and the primary hazard(s) (e.g., "Toxic," "Chemical Hazard").
- Keep waste containers securely closed except when adding waste.
- Store waste in a designated satellite accumulation area that is secure and away from general laboratory traffic.

4. Disposal Request and Pickup:

- Once a waste container is full or is no longer being used, submit a hazardous waste pickup request to your institution's EHS department through their specified online portal or procedure.
- Do not dispose of any **Icapamespib** waste down the drain or in the regular trash.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Icapamespib** and related materials.



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Caption: Workflow for the proper segregation and disposal of **Icapamespib** waste.

By adhering to these procedures and consulting with your institutional safety experts, you can ensure the safe and compliant disposal of **Icapamespib**, contributing to a secure research environment for all.

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References

- 1. osha.gov [osha.gov]
- 2. USP 800 & Hazardous Drug Disposal | Stericycle [stericycle.com]
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